

Proper Disposal of IACS-9571: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: IACS-9571

Cat. No.: B608034

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides essential guidance on the operational and disposal plan for **IACS-9571**, a potent and selective dual inhibitor of TRIM24 and BRPF1 bromodomains.

IACS-9571 is a chemical probe used in research and should be handled with care, assuming it is hazardous until comprehensive toxicological data is available.^[1] Adherence to institutional and local regulations for chemical waste disposal is mandatory.

Chemical and Physical Properties

A summary of the known properties of **IACS-9571** is provided below. This information is crucial for assessing the potential hazards and determining the appropriate disposal route.

Property	Value
Chemical Formula	C ₃₂ H ₄₂ N ₄ O ₈ S
Molecular Weight	642.77 g/mol
Appearance	Solid powder
Solubility	Soluble in DMSO, not in water
Storage	Short term (days to weeks) at 0 - 4 °C; Long term (months to years) at -20 °C

Step-by-Step Disposal Protocol

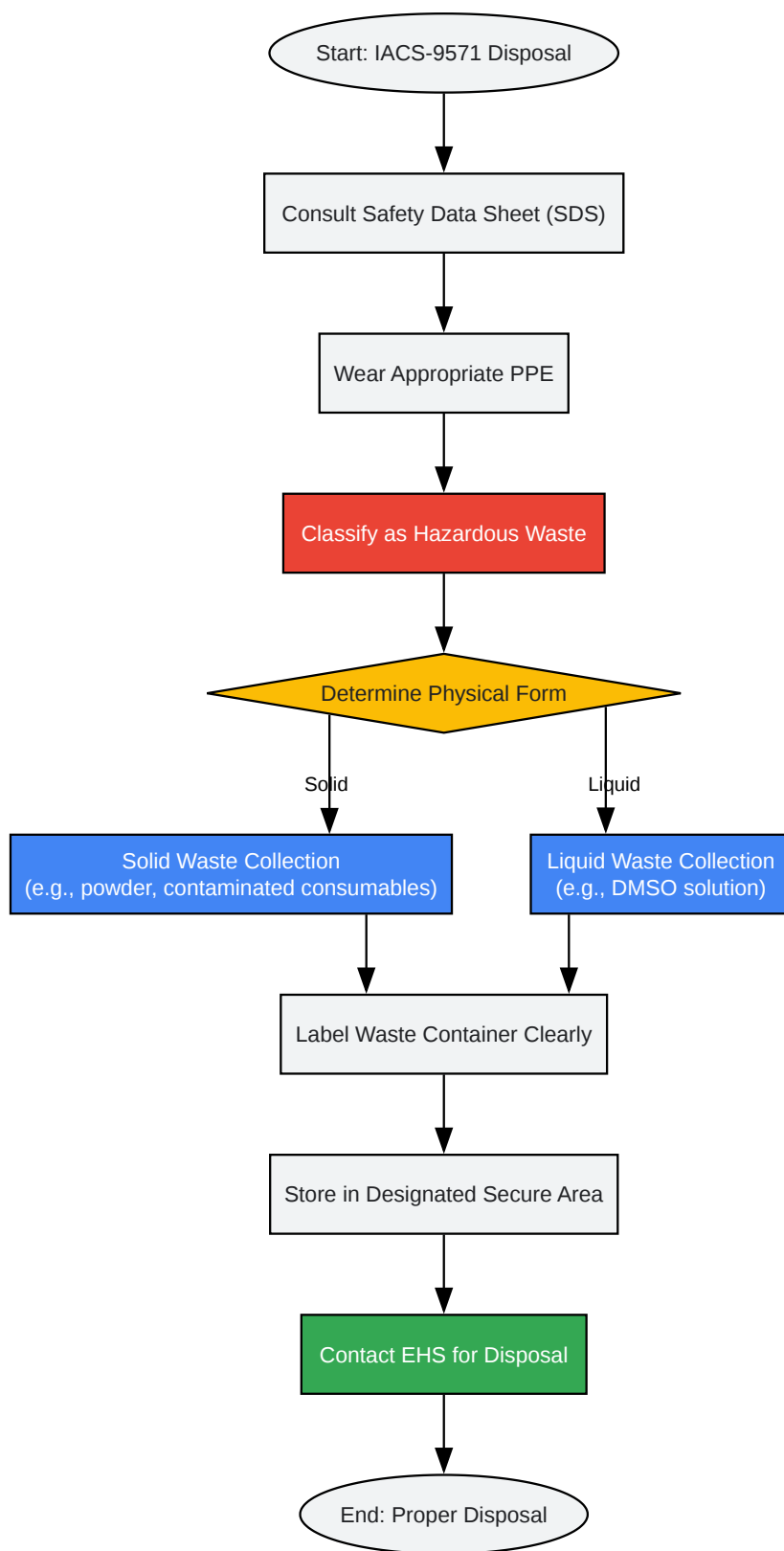
The following procedure outlines the recommended steps for the safe disposal of **IACS-9571**. This is a general guideline and must be adapted to comply with the specific protocols of your institution and local hazardous waste regulations.

- Consult the Safety Data Sheet (SDS): Before handling or disposing of **IACS-9571**, always refer to the manufacturer's SDS. This document contains detailed information on hazards, handling, and disposal.[\[2\]](#)[\[3\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- Waste Classification: **IACS-9571** should be classified as hazardous chemical waste. Do not dispose of it in regular trash or down the drain.
- Waste Collection:
 - Solid Waste: Collect unadulterated **IACS-9571** powder and any contaminated materials (e.g., weighing paper, pipette tips) in a designated, clearly labeled hazardous waste container.
 - Liquid Waste: Solutions of **IACS-9571**, typically in DMSO, should be collected in a separate, labeled container for hazardous liquid waste. Do not mix with incompatible waste streams.

- **Labeling:** Ensure all waste containers are clearly and accurately labeled with the chemical name ("**IACS-9571**"), concentration (if in solution), and any associated hazard symbols as required by your institution.
- **Storage of Waste:** Store the hazardous waste containers in a designated, secure area, away from incompatible materials, until they are collected by your institution's environmental health and safety (EHS) department or a licensed professional waste disposal service.[\[4\]](#)
- **Contact EHS for Pickup:** Follow your institution's procedures for requesting a hazardous waste pickup. Do not attempt to transport or dispose of the waste yourself.

Disposal Decision Workflow

The following diagram illustrates the logical workflow for making decisions regarding the proper disposal of **IACS-9571**.



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Caption: Decision workflow for the proper disposal of **IACS-9571**.

Disclaimer: This information is intended as a guide and is not a substitute for the official Safety Data Sheet and your institution's established safety protocols. Always prioritize safety and consult with your environmental health and safety department for specific guidance.

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